

physical and chemical properties of 2,6-Dichlorobenzamide

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Compound of Interest

Compound Name: 2,6-Dichlorobenzamide-3,4,5-d3

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An In-depth Technical Guide to 2,6-Dichlorobenzamide

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and biological significance of 2,6-Dichlorobenzamide. The information is intended for researchers, scientists, and professionals in drug development and environmental science.

Core Properties of 2,6-Dichlorobenzamide

2,6-Dichlorobenzamide, often abbreviated as BAM, is a chemical compound belonging to the benzamide class.^[1] It is characterized by a benzene ring substituted with two chlorine atoms at positions 2 and 6, and a carboxamide group at position 1.^[1] At room temperature, it exists as a white to off-white or pale cream crystalline solid or powder.^{[2][3][4]}

Physical and Chemical Properties

The fundamental physical and chemical characteristics of 2,6-Dichlorobenzamide are summarized below. These properties are crucial for its handling, application, and analysis in a laboratory setting.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ Cl ₂ NO	[1][3][5]
Molecular Weight	190.03 g/mol	[6][7]
CAS Number	2008-58-4	[2][3]
Appearance	White to pale cream crystals or powder	[2][3][4]
Melting Point	195 - 204 °C	[3][4][8]
Boiling Point	~335 °C (estimated)	[8]
Density	~1.44 g/cm ³	[8]
Water Solubility	2.7 g/L (20-25 °C)	[1][8]
Organic Solvent Solubility	Soluble in ethanol and dimethyl sulfoxide (DMSO)	[2]
Vapor Pressure	3.26 x 10 ⁻⁵ mmHg	[1]
logP (Octanol/Water)	0.77	[8]

Spectral Data

Spectral data is essential for the structural elucidation and identification of 2,6-Dichlorobenzamide. Key spectral characteristics are outlined in the following table.

Spectral Technique	Key Features and Observations
¹ H NMR	Spectra available, typically run in Acetone-d ₆ . [9]
¹³ C NMR	Spectra available, typically run in Acetone-d ₆ . [10]
Infrared (IR) Spectroscopy	FTIR and Gas Phase spectra are available for analysis. [1] [5]
Mass Spectrometry (MS)	GC-MS data is available, showing characteristic fragmentation patterns. [1] [11]

Experimental Protocols

This section details methodologies for the synthesis and analysis of 2,6-Dichlorobenzamide, compiled from various sources.

Synthesis Protocol: Amidation of 2,6-Dichlorobenzoyl Chloride

A common method for synthesizing 2,6-Dichlorobenzamide and its derivatives is through the reaction of 2,6-dichlorobenzoyl chloride with an amine source, such as ammonium hydroxide or a primary/secondary amine. The following is a generalized protocol based on standard amide bond formation reactions.^{[12][13]}

Materials:

- 2,6-Dichlorobenzoyl chloride
- Ammonium hydroxide (28% aqueous solution) or appropriate primary/secondary amine
- Dioxane or another suitable anhydrous solvent (e.g., Dichloromethane)
- Tertiary amine base (e.g., DIPEA), if using a primary/secondary amine salt
- Anhydrous sodium sulfate
- Round-bottom flask, stirrer, dropping funnel, separatory funnel, rotary evaporator

Procedure:

- In a round-bottom flask, dissolve the primary or secondary amine (1.0 - 1.2 eq) and a tertiary amine base (1.5 eq) in an anhydrous solvent. If using ammonium hydroxide, it can be used in excess.
- Cool the solution to 0 °C in an ice bath with continuous stirring.
- Dissolve 2,6-dichlorobenzoyl chloride (1.0 eq) in the same anhydrous solvent and add it dropwise to the cooled amine solution.

- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 2-16 hours. Reaction progress can be monitored by Thin Layer Chromatography (TLC).
 - Upon completion, transfer the mixture to a separatory funnel.
 - Extract the product with a suitable organic solvent like dichloromethane.
 - Combine the organic layers and dry over anhydrous sodium sulfate.
 - Filter off the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator to yield the crude 2,6-Dichlorobenzamide product.
 - The product can be further purified by recrystallization from a suitable solvent like benzene.
- [\[14\]](#)

Analytical Protocol: Determination in Soil Samples

The following protocol outlines a method for the extraction and analysis of 2,6-Dichlorobenzamide from soil samples, based on an environmental chemistry method.[\[15\]](#)

Materials:

- Soil sample
- Hexane, Acetone, Ethyl acetate
- Ammonium chloride solution
- Saturated KMnO_4 solution, Solid $\text{Na}_2\text{S}_2\text{O}_5$
- Wrist-action shaker, Suction flasks, Separatory funnels, Rotary film evaporator
- Gas Chromatograph with an electron capture detector (GC-ECD)

Procedure:

- Extraction:

- Extract a soil sample with a 50:50 mixture of hexane:acetone and an ammonium chloride solution using a wrist-action shaker.
- Filter the extract. Add water and salt to the filtrate and transfer to a separatory funnel.
- Save the upper hexane layer. The aqueous layer is then extracted twice more with hexane. These hexane extracts primarily contain the parent compound, dichlobenil.
- The remaining aqueous layer is then extracted three times with ethyl acetate. The combined ethyl acetate extracts contain the 2,6-Dichlorobenzamide.
- Cleanup:
 - The combined ethyl acetate extract is subjected to a cleanup step, such as using an alumina column or Gel Permeation Chromatography (GPC).
- Concentration & Analysis:
 - Evaporate the cleaned extract to dryness using a rotary evaporator.
 - Quantitatively transfer the residue to a volumetric flask using ethyl acetate and dilute to the final volume.
 - Analyze the sample by Gas Chromatography with an electron capture detector (GC-ECD), typically using a 3% OV-225 column. The method sensitivity is reported to be 0.01 mg/kg. [\[15\]](#)

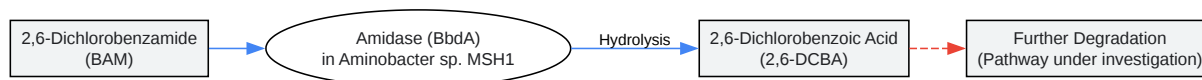
Biological and Environmental Significance

2,6-Dichlorobenzamide is most notable as a major and persistent degradation product of the herbicides dichlobenil (2,6-dichlorobenzonitrile) and chlorthiamid.[\[8\]](#) Due to its stability and water solubility, it is a prominent groundwater contaminant frequently detected in monitoring studies.[\[16\]](#)[\[17\]](#)

Environmental Fate and Degradation

BAM is formed primarily in soil from its parent herbicides and can leach into groundwater, where it is considered stable.[\[8\]](#) While highly recalcitrant, certain microorganisms, such as

Aminobacter sp. MSH1, are capable of degrading BAM.[18] This microbial degradation pathway is a subject of significant research for potential bioremediation applications in drinking water treatment.[18]



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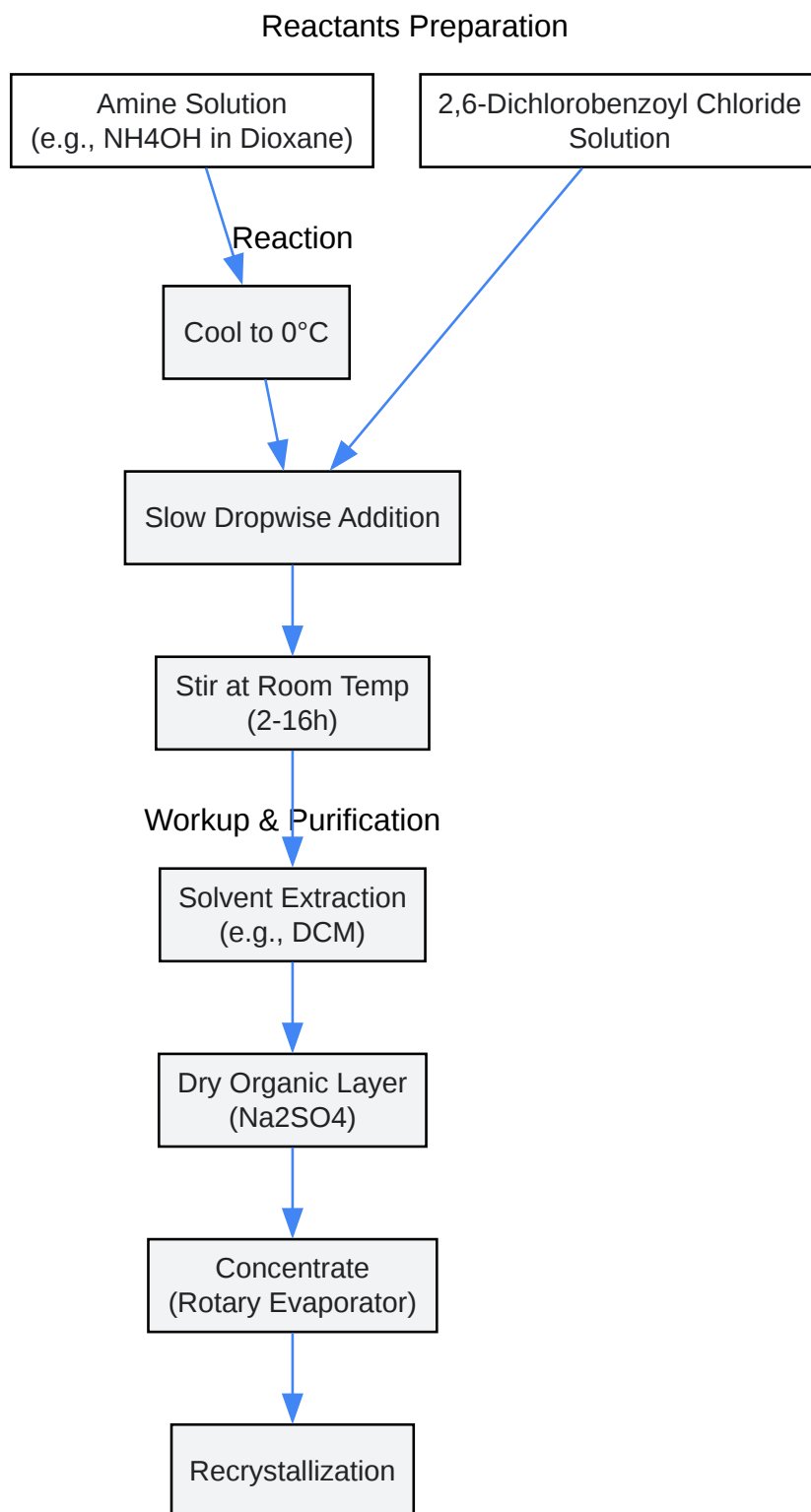
Initial step in the microbial degradation of 2,6-Dichlorobenzamide (BAM).

Role in Drug Discovery

Beyond its environmental relevance, the 2,6-dichlorobenzamide scaffold has been utilized in medicinal chemistry. It has served as a core headgroup in the structure-based design of potent and selective small-molecule inhibitors of $\alpha 5 \beta 1$ integrin, which are being investigated for asthma therapy.[19] The chemical structure allows for modifications to explore structure-activity relationships (SAR) for developing new therapeutic agents.[19]

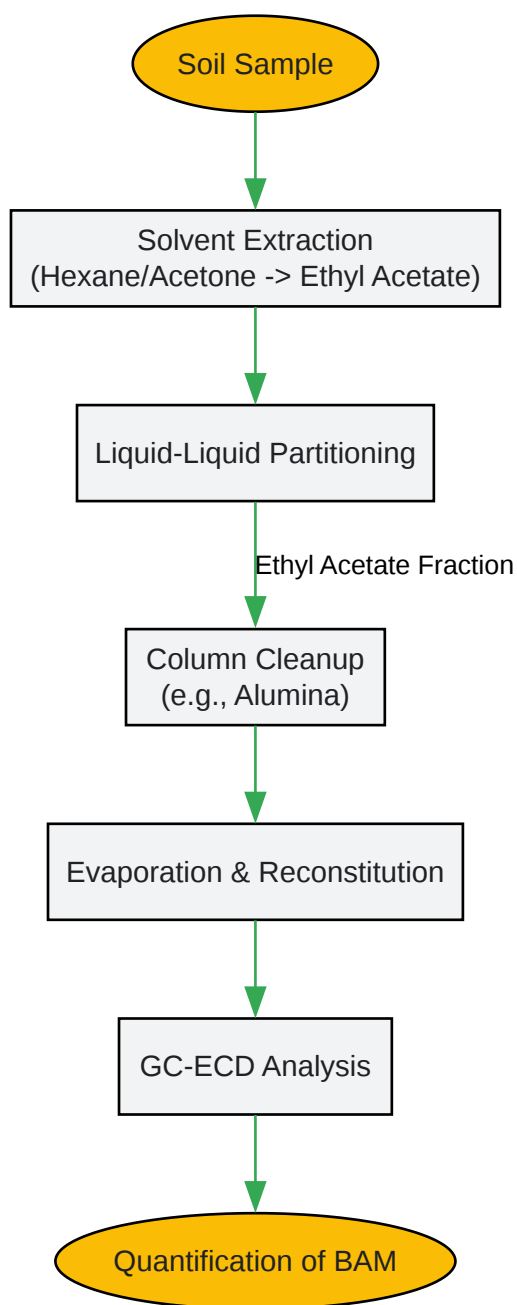
Visualization of Workflows

Graphical representations of experimental and logical processes can clarify complex procedures and relationships.



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Generalized workflow for the synthesis of 2,6-Dichlorobenzamide.



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Experimental workflow for the analysis of BAM in soil.

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